

# Physical properties of bis(dicyclohexylphosphino)methane

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## Compound of Interest

Compound Name: Bis(dicyclohexylphosphino)methane

Cat. No.: B161899

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An In-depth Technical Guide to the Physical Properties of

## Bis(dicyclohexylphosphino)methane

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Bis(dicyclohexylphosphino)methane**, also known as Methylenebis(dicyclohexylphosphine), is an organophosphorus compound widely utilized as a bidentate phosphine ligand in transition metal-catalyzed reactions. Its structural features, particularly the two bulky dicyclohexylphosphine groups linked by a flexible methylene bridge, confer unique properties that are instrumental in various catalytic processes, including Suzuki-Miyaura, Buchwald-Hartwig, and Heck cross-coupling reactions.<sup>[1]</sup> An understanding of its core physical properties is essential for its effective application in synthesis, catalysis, and materials science. This guide provides a comprehensive overview of these properties, along with the standard experimental protocols for their determination.

## Core Physical and Chemical Properties

The fundamental physical and chemical identifiers for **bis(dicyclohexylphosphino)methane** are summarized below. This data is critical for substance identification, purity assessment, and safety considerations.

Property	Value	Reference
Appearance	White crystalline powder/solid.	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	95-102 °C (literature value).	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>25</sub> H <sub>46</sub> P <sub>2</sub>	<a href="#">[5]</a>
Linear Formula	(C <sub>6</sub> H <sub>11</sub> ) <sub>2</sub> PCH <sub>2</sub> P(C <sub>6</sub> H <sub>11</sub> ) <sub>2</sub>	<a href="#">[4]</a> <a href="#">[6]</a>
Molecular Weight	408.58 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	137349-65-6	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Form	Solid.	<a href="#">[4]</a> <a href="#">[6]</a>
Air Sensitivity	Air Sensitive.	<a href="#">[2]</a>

## Spectroscopic and Structural Data

Spectroscopic analysis is fundamental to confirming the structure and purity of **bis(dicyclohexylphosphino)methane**.

### NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the molecular structure.

- <sup>1</sup>H NMR: In a patent describing the synthesis of the compound, the <sup>1</sup>H-NMR spectrum in CDCl<sub>3</sub> shows a broad multiplet between 2.0 and 1.0 ppm, corresponding to the 46 protons of the cyclohexyl and methylene groups.[\[7\]](#)
- <sup>31</sup>P NMR: The same patent reports a <sup>31</sup>P NMR signal in CDCl<sub>3</sub> as a singlet at -8.7 ppm.[\[7\]](#) The chemical shift in <sup>31</sup>P NMR is a key indicator of the electronic environment of the phosphorus atoms and can shift significantly upon coordination to a metal center.[\[8\]](#)
- <sup>13</sup>C NMR: Data for <sup>13</sup>C NMR is available and provides further confirmation of the carbon framework of the molecule.[\[5\]](#)

### Crystal Structure

The three-dimensional arrangement of atoms in the solid state has been determined by X-ray crystallography. This data is available through the Cambridge Structural Database (CSD) and provides precise bond lengths and angles, confirming the bidentate nature of the ligand.[5]

## Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of solid organophosphorus compounds like **bis(dicyclohexylphosphino)methane**.

### Melting Point Determination (Capillary Method)

This protocol describes the standard technique for measuring the melting point range of a solid crystalline compound.[9]

#### Apparatus:

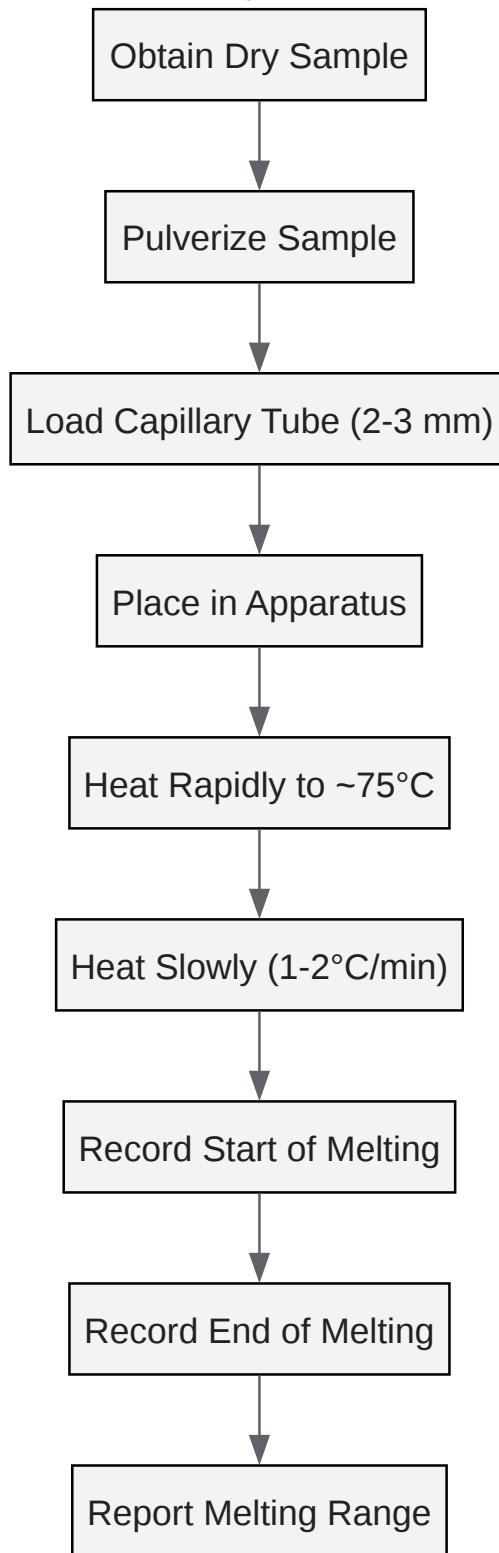
- Melting point apparatus (e.g., Mel-Temp or Thiele tube).
- Glass capillary tubes (one end sealed).[10]
- Mortar and pestle or spatula.[10]
- Thermometer.

#### Procedure:

- Sample Preparation: Place a small amount of dry **bis(dicyclohexylphosphino)methane** onto a watch glass. If the sample is not a fine powder, gently crush it.[10]
- Loading the Capillary: Jab the open end of a capillary tube into the powder pile. Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. Repeat until a sample height of 2-3 mm is achieved.[10]
- Measurement:
  - Place the loaded capillary tube into the heating block of the melting point apparatus.[10]

- Heat at a medium rate until the temperature is about 20°C below the expected melting point (approx. 75°C).[\[10\]](#)
- Reduce the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium between the sample and the thermometer.
- Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has completely melted (the end of the melting range).
- Purity Assessment: A sharp melting range (e.g., 0.5-1.0°C) is indicative of a pure compound, whereas a broad and depressed melting range suggests the presence of impurities.

## Workflow for Melting Point Determination

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Caption: General workflow for determining the melting point of a solid sample.

## Solubility Testing

This qualitative protocol determines the solubility of the compound in various solvents.

Apparatus:

- Small test tubes.
- Glass stirring rod.
- Selection of solvents (e.g., water, methanol, acetone, toluene, hexane).

Procedure:

- Place approximately 10 mg of **bis(dicyclohexylphosphino)methane** into a small test tube. [11]
- Add about 6 drops of the chosen solvent to the test tube. [11]
- Shake the tube and/or stir with a glass rod.
- Observe if a homogeneous solution forms. If not, add more solvent up to 1 mL.
- Record the compound as "soluble," "partially soluble," or "insoluble" for each solvent. While specific data for this compound is not readily available in the search results, similar organophosphorus compounds are typically soluble in organic solvents like toluene and acetone and insoluble in water. [12]

## Spectroscopic Sample Preparation

NMR Spectroscopy:

- Accurately weigh 5-10 mg of the compound.
- Dissolve the sample in approximately 0.5-0.7 mL of a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in an NMR tube.
- Cap the tube and gently agitate to ensure complete dissolution before placing it in the spectrometer.

FTIR Spectroscopy (for solids):

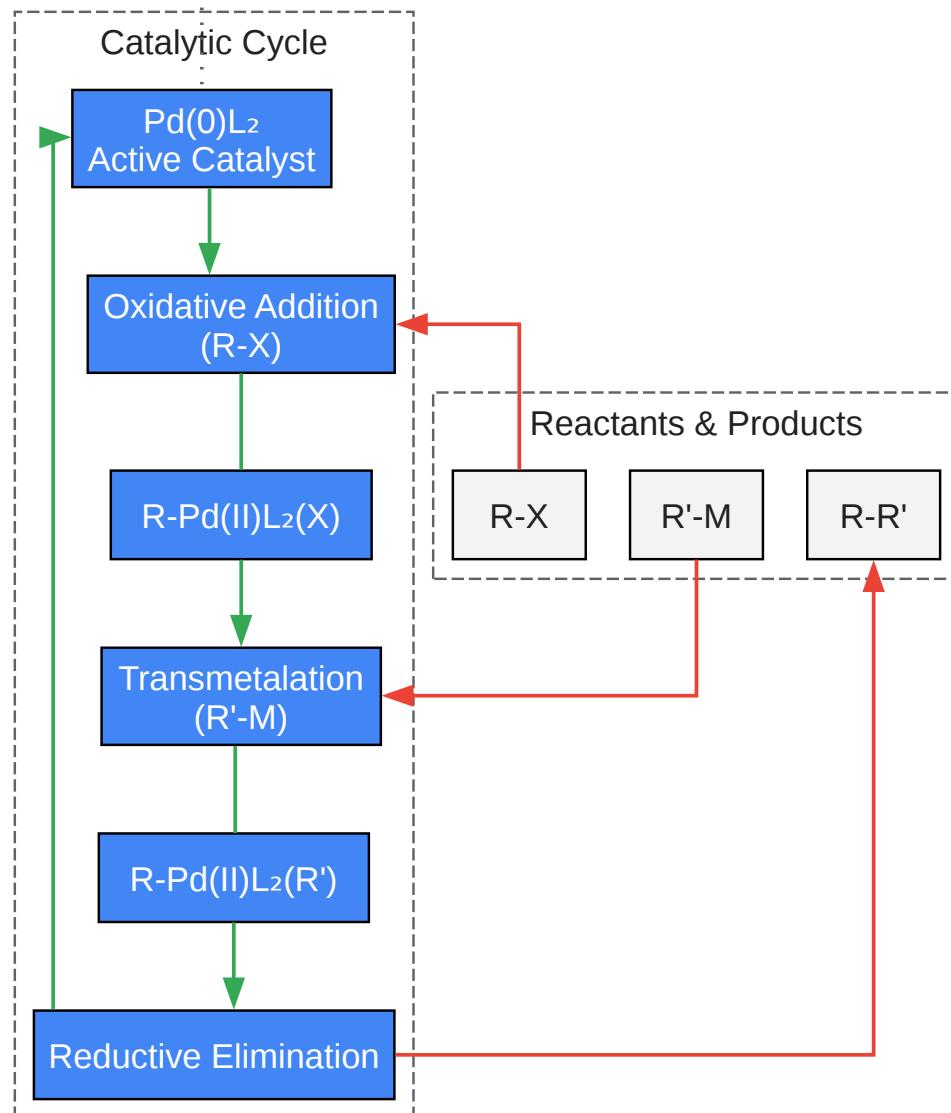
- Nujol Mull: Grind a small amount of the sample with a drop of Nujol (mineral oil) to create a fine paste. Spread the paste between two salt plates (e.g., KBr or NaCl) for analysis.[\[13\]](#) This method is suitable for air-sensitive compounds.
- KBr Pellet: Mix a small amount of the sample with dry potassium bromide (KBr) powder. Grind the mixture finely and press it into a transparent pellet using a hydraulic press.

## Role in Catalysis: A Conceptual Overview

**Bis(dicyclohexylphosphino)methane** functions as a "ligand," a molecule that binds to a central metal atom to form a coordination complex. In catalysis, this complex is the active species that facilitates a chemical reaction. The diagram below illustrates the general role of such a ligand in a palladium-catalyzed cross-coupling reaction, a common application.

## Role of Ligand in a Catalytic Cycle

L = Bis(dicyclohexylphosphino)methane



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